Technical Guide: Synthesis of 4-Ethoxy-2-fluorotoluene

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Compound of Interest	
Compound Name:	*4-Ethoxy-2-fluorotoluene*
CAS No.:	*1305322-96-6*
Cat. No.:	*B1422831*

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CAS Registry Number: 1305322-96-6 Molecular Formula: C

H

FO Molecular Weight: 154.18 g/mol IUPAC Name: 4-Ethoxy-2-fluoro-1-methylbenzene[1]

Executive Summary & Significance

4-Ethoxy-2-fluorotoluene is a specialized fluorinated intermediate used primarily in the synthesis of agrochemicals and pharmaceutical active ingredients (APIs).[1] Its structural motif—combining an electron-donating ethoxy group with an electron-withdrawing fluorine atom on a toluene core—makes it a valuable building block for modifying the lipophilicity and metabolic stability of bioactive compounds.[1] It often serves as a precursor to 4-ethoxy-2-fluorobenzoic acid (via oxidation of the methyl group), a key moiety in liquid crystal displays and specific tyrosine kinase inhibitors.[1]

This guide details the most robust synthetic pathway: the O-alkylation of 3-fluoro-4-methylphenol.[1] This route is selected for its high yield, operational simplicity, and scalability compared to transition-metal-catalyzed etherification of aryl halides.[1]

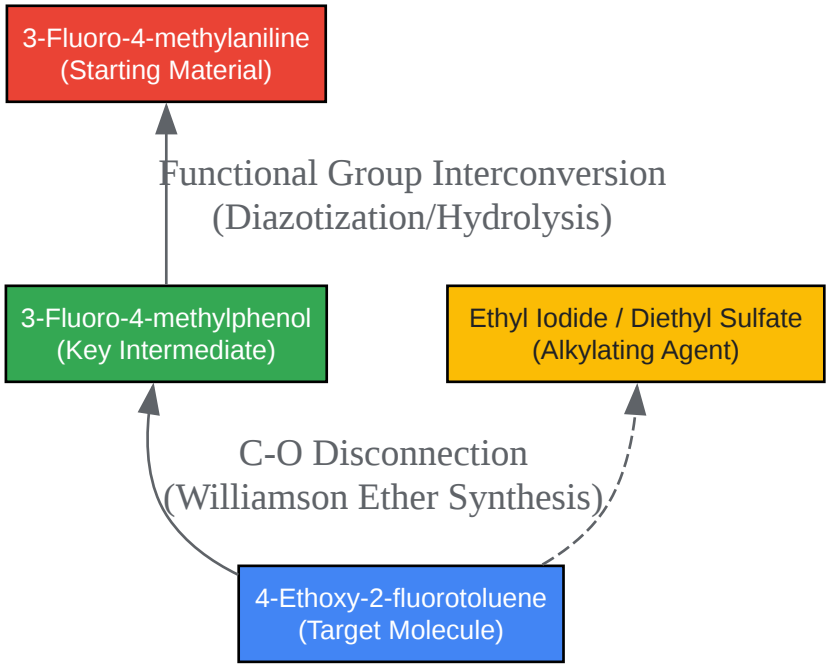
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Retrosynthetic Analysis

To design the optimal route, we deconstruct the target molecule (TM) based on bond stability and commercial availability of precursors.[1]

Strategic Disconnections[1]

- C–O Bond Disconnection: The most logical disconnection is at the ether linkage.[1] This reveals 3-fluoro-4-methylphenol (nucleophile) and an ethylating agent (electrophile).[1]
- C–N to C–OH Transformation: If the phenol is unavailable, it can be derived from 3-fluoro-4-methylaniline via diazotization and hydrolysis.[1]



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Figure 1: Retrosynthetic tree illustrating the pathway from the aniline precursor to the target ether.

Primary Synthetic Route: O-Alkylation

Reaction Type: Williamson Ether Synthesis (S

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2) Precursor: 3-Fluoro-4-methylphenol (CAS 452-78-8) Reagents: Ethyl Iodide (EtI) or Ethyl Bromide (EtBr); Potassium Carbonate (K

CO

) Solvent: N,N-Dimethylformamide (DMF) or Acetonitrile (MeCN)[1]

Mechanistic Insight

The reaction proceeds via a standard S

2 mechanism.[1] The base (K

CO

) deprotonates the phenol (pKa ~10) to form the phenoxide anion.[1] This nucleophile attacks the electrophilic carbon of the ethyl halide, displacing the halide leaving group.[1] The presence of the fluorine atom at the ortho position to the methyl group (and meta to the hydroxyl) exerts a mild inductive withdrawing effect, slightly increasing the acidity of the phenol and enhancing the reaction rate compared to non-fluorinated cresols.[1]

Experimental Protocol

Scale: 100 mmol (approx. 15.4 g theoretical yield)

Materials Table

Reagent	MW (g/mol)	Equiv.[1][2][3]	Amount	Role
3-Fluoro-4-methylphenol	126.13	1.0	12.61 g	Substrate
Ethyl Iodide	155.97	1.2	18.7 g (9.6 mL)	Electrophile
Potassium Carbonate	138.21	2.0	27.6 g	Base
DMF (Anhydrous)	-	-	100 mL	Solvent

Step-by-Step Procedure

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- Setup: Oven-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a reflux condenser. Flush with nitrogen.[1]
- Dissolution: Charge the flask with 3-fluoro-4-methylphenol (12.61 g) and anhydrous DMF (100 mL). Stir until fully dissolved.
- Deprotonation: Add Potassium Carbonate (27.6 g) in a single portion. The suspension may turn slightly yellow due to phenoxide formation.[1] Stir at room temperature for 15 minutes.
- Alkylation: Add Ethyl Iodide (9.6 mL) dropwise via a syringe or addition funnel over 10 minutes to control the exotherm.
- Reaction: Heat the mixture to 60°C in an oil bath. Monitor via TLC (Hexane:Ethyl Acetate 9:1) or GC-MS.[1]
  - Endpoint: Consumption of starting phenol (typically 2–4 hours).[1]
- Workup:
  - Cool the mixture to room temperature.
  - Pour the reaction mass into 300 mL of ice-cold water (quenches excess base and dissolves inorganic salts).
  - Extract with Ethyl Acetate (3 x 100 mL) or Diethyl Ether.[1]
- Washing: Wash the combined organic layers with:
  - Water (2 x 100 mL) to remove residual DMF.[1]
  - Brine (1 x 100 mL).
- Drying & Concentration: Dry over anhydrous Na

  SO

  , filter, and concentrate under reduced pressure (rotary evaporator).

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- Purification: The crude oil is typically >95% pure.[1] If necessary, purify via vacuum distillation (bp ~90-95°C at 10 mmHg) or flash column chromatography (100% Hexanes to 5% EtOAc/Hexanes).[1]

Precursor Synthesis (If Phenol is Unavailable)

If 3-fluoro-4-methylphenol is not commercially sourced, it must be synthesized from 3-fluoro-4-methylaniline (CAS 352-32-9 refers to 4-fluorotoluene; ensure correct aniline CAS is used, typically derived from nitration of 3-fluorotoluene).[1]

Route: Diazotization

Hydrolysis (Sandmeyer-type hydroxylation).[1]

- Diazotization: Dissolve 3-fluoro-4-methylaniline in 30% H

  SO

  . Cool to 0°C. Add NaNO

  (1.1 equiv) dropwise to form the diazonium salt.[1]

- Hydrolysis: Slowly add the cold diazonium solution to a boiling solution of 10% H

  SO

  . The diazonium group is displaced by water, releasing N

  gas.[1]

- Isolation: Steam distill the resulting phenol or extract with ether.[1]

Analytical Characterization

Validation of the synthesized **4-Ethoxy-2-fluorotoluene** should be performed using NMR and MS.[1]

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Technique	Expected Signal / Data	Assignment
H NMR (CDCl , 400 MHz)	1.40 (t, 3H, =7.0 Hz)	–OCH CH
	2.18 (d, 3H, ~2 Hz)	Ar–CH (coupled to F)
	4.00 (q, 2H, =7.0 Hz)	–OCH CH
	6.55–6.65 (m, 2H)	Ar–H (C3, C5 protons)
	7.05 (t, 1H)	Ar–H (C6 proton, ortho to Me)
C NMR	14.8 (CH), 63.5 (CH)	Ethoxy carbons
	161.0 (d, ~245 Hz)	C–F Carbon (C2)
GC-MS	= 154 (M)	Molecular Ion

Process Optimization & Troubleshooting

Solvent Selection[1][4]

- DMF: Excellent solubility for K CO

; fast reaction rates.[1] Harder to remove during workup (requires water washes).[1]

- Acetonitrile: Lower boiling point, easier to remove.[1] May require reflux (82°C) and longer reaction times.[1]
- Acetone: Suitable for small scale, but K

  CO

  is less soluble.[1] Often requires Cs

  CO

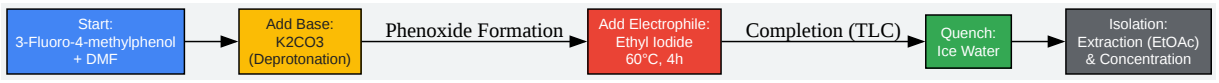
  or NaI catalyst (Finkelstein condition) to accelerate.[1]

Common Issues

- Incomplete Conversion: If phenol remains, add 0.1 equiv of Potassium Iodide (KI).[1] Iodide acts as a nucleophilic catalyst, converting traces of ethyl bromide (if used) to the more reactive ethyl iodide in situ.[1]
- C-Alkylation: Rare with K

  CO

  in DMF.[1] If observed, ensure the temperature does not exceed 80°C.[1]



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Figure 2: Process flow diagram for the O-alkylation protocol.[1]

Safety & Handling

- Ethyl Iodide: Alkylating agent; potential carcinogen and vesicant.[1] Handle in a fume hood.
- Fluorinated Compounds: Generally stable, but avoid contact with strong reducing agents.[1]

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- Waste Disposal: Aqueous waste will contain DMF and potassium salts.[1] Organic waste contains halogenated residues.[1] Dispose of according to local EHS regulations.

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